

Spectroscopic Characterization of 2-Fluoro-6-trifluoromethyl-pyrazine: A Comparative Guide

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Compound of Interest

Compound Name: 2-Fluoro-6-trifluoromethyl-pyrazine

CAS No.: 1206524-47-1

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For researchers and professionals in drug development, the precise structural elucidation of novel heterocyclic compounds is paramount. **2-Fluoro-6-trifluoromethyl-pyrazine** is a compound of significant interest, combining the bioisosteric properties of a pyrazine ring with the modulating effects of fluorine and a trifluoromethyl group. These substitutions are known to influence metabolic stability, lipophilicity, and receptor binding affinity.

This guide provides a comprehensive analysis of the expected spectroscopic characteristics of **2-Fluoro-6-trifluoromethyl-pyrazine**. In the absence of a complete, publicly available experimental dataset for this specific molecule, this document leverages established principles of nuclear magnetic resonance (NMR) and mass spectrometry (MS) to predict its spectral features. These predictions are substantiated by a comparative analysis with experimentally obtained data for structurally analogous compounds, offering a robust framework for its identification and characterization.

The Influence of Fluorine Substitution on Pyrazine's Spectroscopic Signature

The introduction of a fluorine atom and a trifluoromethyl group onto the pyrazine ring dramatically alters its electronic environment, leading to predictable and informative changes in its spectroscopic signature. The high electronegativity of fluorine and the strong electron-withdrawing nature of the trifluoromethyl group deshield the pyrazine ring, influencing the chemical shifts of the remaining protons and carbons. Furthermore, the presence of the spin-active ^{19}F nucleus introduces characteristic couplings in ^1H and ^{13}C NMR spectra, which are invaluable for structural confirmation.

Predicted and Comparative Spectroscopic Data

The following sections detail the predicted NMR and MS data for **2-Fluoro-6-trifluoromethyl-pyrazine**, juxtaposed with experimental data from analogous compounds. This comparative approach allows for a more confident assignment of the predicted spectral features.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Fluoro-6-trifluoromethyl-pyrazine** is expected to be simple, showing two aromatic protons. The electron-withdrawing effects of the substituents will shift these protons downfield. Furthermore, coupling to the ^{19}F nucleus of the fluorine atom will be observed.

Compound	Proton Assignment	Experimental/ Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
2-Fluoro-6-trifluoromethyl-pyrazine (Predicted)	H-3	~8.7	Doublet of quartets	$^3J(\text{H-F}) \approx 6-8$, $^5J(\text{H-F}) \approx 1-2$
	H-5	~8.6	Doublet	$^4J(\text{H-F}) \approx 3-5$
2-Fluoropyridine	H-6	8.19	Doublet	$^4J(\text{H-F}) \approx 2.5$
H-3	6.88	Doublet of doublets	$^3J(\text{H-H}) \approx 8.2$, $^4J(\text{H-F}) \approx 8.2$	
H-5	7.77	Multiplet		
H-4	7.15	Multiplet		
2-(Trifluoromethyl) pyrazine	H-3	9.02	Singlet	
H-5	8.86	Doublet	$^4J(\text{H-H}) \approx 2.4$	
H-6	8.74	Multiplet		

^{13}C NMR Spectroscopy

In the proton-decoupled ^{13}C NMR spectrum, the carbons of **2-Fluoro-6-trifluoromethyl-pyrazine** will exhibit coupling to the fluorine atoms. The carbon directly attached to the fluorine atom (C-2) will show a large one-bond coupling constant ($^1J_{\text{CF}}$), while the trifluoromethyl carbon will appear as a quartet with a very large $^1J_{\text{CF}}$. Other carbons in the ring will display smaller two- or three-bond couplings.

Compound	Carbon Assignment	Experimental/ Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted C-F Coupling (J, Hz)
2-Fluoro-6-trifluoromethyl-pyrazine (Predicted)	C-2	~158	Doublet	$^1J(\text{C-F}) \approx 240\text{-}260$
	C-6	~145	Quartet	$^2J(\text{C-F}) \approx 35\text{-}40$
	C-3	~144	Doublet	$^2J(\text{C-F}) \approx 15\text{-}20$
	C-5	~142	Doublet of quartets	$^3J(\text{C-F}) \approx 5\text{-}10$, $^3J(\text{C-F}) \approx 3\text{-}5$
	CF ₃	~120	Quartet	$^1J(\text{C-F}) \approx 270\text{-}280$
2-Fluoropyridine	C-2	163.5	Doublet	$^1J(\text{C-F}) \approx 237$
	C-6	148.1	Doublet	$^3J(\text{C-F}) \approx 14$
	C-4	139.1	Doublet	$^3J(\text{C-F}) \approx 8$
	C-3	109.8	Doublet	$^2J(\text{C-F}) \approx 38$
	C-5	123.6	Singlet	
5-chloro-2-(trifluoromethyl)pyrimidine	C-2	154.6	Quartet	$^2J(\text{C-F}) \approx 37$
	C-5	134.1	Singlet	
	C-4, C-6	156.7	Singlet	
	CF ₃	119.4	Quartet	$^1J(\text{C-F}) \approx 274$

¹⁹F NMR Spectroscopy

The ^{19}F NMR spectrum is a powerful tool for identifying fluorinated compounds. For **2-Fluoro-6-trifluoromethyl-pyrazine**, two distinct signals are expected: one for the fluorine atom on the ring and another for the trifluoromethyl group. The chemical shifts are sensitive to the electronic environment.

Compound	Fluorine Assignment	Experimental/Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity
2-Fluoro-6-trifluoromethyl-pyrazine (Predicted)	C2-F	-65 to -75	Quartet
C6- CF_3	-60 to -70	Doublet	
2-Fluoropyridine	C2-F	-69.6	Multiplet
2-(Trifluoromethyl)pyridine	CF_3	-62.77	Singlet
2-fluoro-4-(trifluoromethyl)pyridine	C2-F	-66.52	Singlet
C4- CF_3	-65.12	Singlet	

Mass Spectrometry

Electrospray ionization (ESI) mass spectrometry in positive ion mode is expected to show a prominent protonated molecule $[\text{M}+\text{H}]^+$. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition. Tandem mass spectrometry (MS/MS) of the $[\text{M}+\text{H}]^+$ ion would likely show characteristic fragmentation patterns, including the loss of HF and the CF_3 radical. The fragmentation of trifluoromethylated compounds often involves the cleavage of the bond connecting the $-\text{CF}_3$ group to the rest of the molecule, resulting in a peak at $[\text{M}-69]^+$ ^[1].

Ion	Predicted m/z	Notes
[M+H] ⁺	167.023	Protonated molecule
[M-HF+H] ⁺	147.026	Loss of hydrogen fluoride
[M-CF ₃] ⁺	98.025	Loss of trifluoromethyl radical

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of **2-Fluoro-6-trifluoromethyl-pyrazine**.

NMR Sample Preparation and Acquisition

A well-prepared NMR sample is crucial for obtaining high-quality data.

- **Sample Preparation:** Dissolve 5-25 mg of the compound in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry vial[2][3][4]. The concentration should be around 10-50 mM for ¹H NMR and 50-200 mM for ¹³C NMR[5][6]. Transfer the solution to a 5 mm NMR tube.
- **¹H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field spectrometer. Typical parameters include a 30-degree pulse angle, a 1-2 second relaxation delay, and 16-32 scans.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled ¹³C spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of ¹³C, more scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
- **¹⁹F NMR Acquisition:** ¹⁹F NMR spectra can be acquired with or without proton decoupling. A wider spectral width is necessary due to the large chemical shift range of fluorine. A common external standard is CFC1₃ (δ = 0 ppm)[7].

Diagram of the NMR Acquisition Workflow



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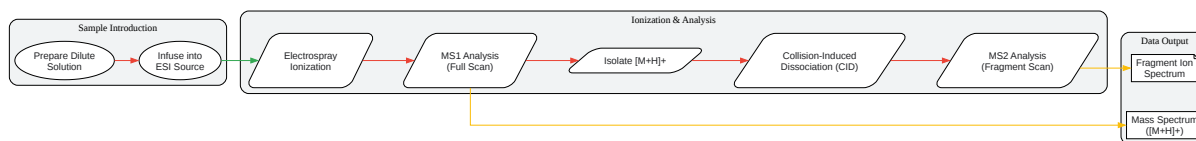
Caption: Workflow for NMR sample preparation, data acquisition, and processing.

ESI-MS Sample Preparation and Analysis

Electrospray ionization is a soft ionization technique suitable for polar and thermally labile molecules.

- **Sample Preparation:** Prepare a dilute solution of the analyte (approximately 1-10 µg/mL) in a solvent compatible with mass spectrometry, such as acetonitrile or methanol, often with a small amount of formic acid to promote protonation[8].
- **Infusion and Analysis:** Introduce the sample into the ESI source via direct infusion or through an LC system.
- **Data Acquisition:** Acquire the full scan mass spectrum in positive ion mode to identify the protonated molecule $[M+H]^+$.
- **Tandem MS (MS/MS):** Select the $[M+H]^+$ ion and subject it to collision-induced dissociation (CID) to obtain a fragment ion spectrum for structural confirmation.

Diagram of the ESI-MS Analysis Pathway



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Caption: Logical pathway for ESI-MS analysis from sample to spectral output.

Conclusion

The spectroscopic characterization of **2-Fluoro-6-trifluoromethyl-pyrazine** can be effectively achieved through a combination of ^1H , ^{13}C , and ^{19}F NMR spectroscopy, along with mass spectrometry. While direct experimental data is not readily available, a predictive approach based on the analysis of structurally similar compounds provides a robust framework for its identification and structural elucidation. The characteristic chemical shifts and, most importantly, the ^1H - ^{19}F and ^{13}C - ^{19}F coupling constants serve as definitive markers for the presence and relative positions of the fluorine substituents. Mass spectrometry, particularly HRMS and MS/MS, provides unambiguous confirmation of the elemental composition and offers valuable insights into the molecule's fragmentation pathways. The experimental protocols outlined in this guide provide a solid foundation for researchers to obtain high-quality spectroscopic data for this and other novel fluorinated heterocyclic compounds.

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